Solubility Profile of 2-Methylbenzamide: A Technical Guide

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Compound of Interest

Compound Name:	*2-Methylbenzamide*
CAS No.:	*527-85-5*
Cat. No.:	*B359558*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Methylbenzamide** (o-toluamide) in various solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this guide summarizes the existing qualitative and semi-quantitative information. Furthermore, it offers a detailed, adaptable experimental protocol for the precise determination of **2-Methylbenzamide** solubility, enabling researchers to generate specific data for their unique applications.

Introduction to 2-Methylbenzamide

2-Methylbenzamide is an organic compound with the chemical formula C_8H_9NO. It is a derivative of benzamide and a structural isomer of 3-methylbenzamide and 4-methylbenzamide. Its molecular structure, featuring a polar amide group and a nonpolar tolyl group, dictates its solubility characteristics in different solvent systems. Understanding the solubility of **2-Methylbenzamide** is crucial for a variety of applications, including reaction chemistry, purification, formulation development, and analytical method development.

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Solubility Data of 2-Methylbenzamide

The available solubility data for **2-Methylbenzamide** is primarily qualitative. The following table summarizes the known solubility information in various solvents.

Solvent System	Temperature	Solubility	Data Type
Water (cold)	-	Insoluble	Qualitative
Water (hot)	-	Very Soluble	Qualitative
Water	72 °F (22.2 °C)	< 1 mg/mL[1]	Quantitative
Alcohol	-	Very Soluble[2][3]	Qualitative
Benzene	-	Very Slightly Soluble	Qualitative
Concentrated Hydrochloric Acid	-	Very Soluble	Qualitative

Factors Influencing Solubility

The solubility of **2-Methylbenzamide** is influenced by several key factors:

- Polarity: The presence of the polar amide group allows for hydrogen bonding, leading to higher solubility in polar solvents like alcohols and hot water.[4] Conversely, the nonpolar benzene ring limits its solubility in nonpolar solvents.[4]
- Temperature: As with most solid solutes, the solubility of **2-Methylbenzamide** in water increases significantly with temperature, as evidenced by its high solubility in hot water compared to its insolubility in cold water.[4]
- pH: The amide group of **2-Methylbenzamide** is weakly basic. In acidic solutions, such as concentrated hydrochloric acid, it can be protonated, forming a more soluble salt.

Experimental Protocol for Solubility Determination: Shake-Flask Method

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For researchers requiring precise quantitative solubility data, the shake-flask method is a reliable and widely used technique.[5][6][7][8][9] The following protocol can be adapted for the determination of **2-Methylbenzamide** solubility in various solvents.

4.1. Principle

An excess amount of the solid solute (**2-Methylbenzamide**) is equilibrated with a known volume of the solvent at a constant temperature. After equilibrium is reached, the saturated solution is separated from the undissolved solid, and the concentration of the solute in the clear supernatant is determined using a suitable analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

4.2. Materials and Equipment

- **2-Methylbenzamide** (solid)
- Solvent of interest
- Volumetric flasks
- Analytical balance
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE or nylon)
- UV-Vis spectrophotometer or HPLC system
- Vials for sample analysis

4.3. Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **2-Methylbenzamide** to a series of flasks containing a known volume of the desired solvent. The excess solid should be clearly visible.

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- Seal the flasks to prevent solvent evaporation.
- Place the flasks in a constant temperature shaker bath and agitate at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Separation:
  - After the equilibration period, allow the flasks to stand undisturbed at the same constant temperature to allow the excess solid to settle.
  - Carefully withdraw a sample of the supernatant using a syringe.
  - Filter the sample through a syringe filter directly into a clean, dry vial to remove any undissolved microparticles.
- Analysis of Solute Concentration:
  - UV-Vis Spectrophotometry:
    - Prepare a series of standard solutions of **2-Methylbenzamide** of known concentrations in the solvent of interest.
    - Determine the wavelength of maximum absorbance (λmax) for **2-Methylbenzamide**.
    - Measure the absorbance of the standard solutions at the λmax to construct a calibration curve (absorbance vs. concentration).
    - Dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
    - Measure the absorbance of the diluted sample and determine its concentration from the calibration curve.
    - Calculate the original concentration of the saturated solution by accounting for the dilution factor.
  - HPLC:

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- Develop a suitable HPLC method (including column, mobile phase, flow rate, and detection wavelength) for the quantification of **2-Methylbenzamide**.
- Prepare a series of standard solutions and inject them to create a calibration curve (peak area vs. concentration).
- Inject a known volume of the filtered saturated solution (appropriately diluted if necessary) into the HPLC system.
- Determine the concentration of **2-Methylbenzamide** in the sample from the calibration curve.

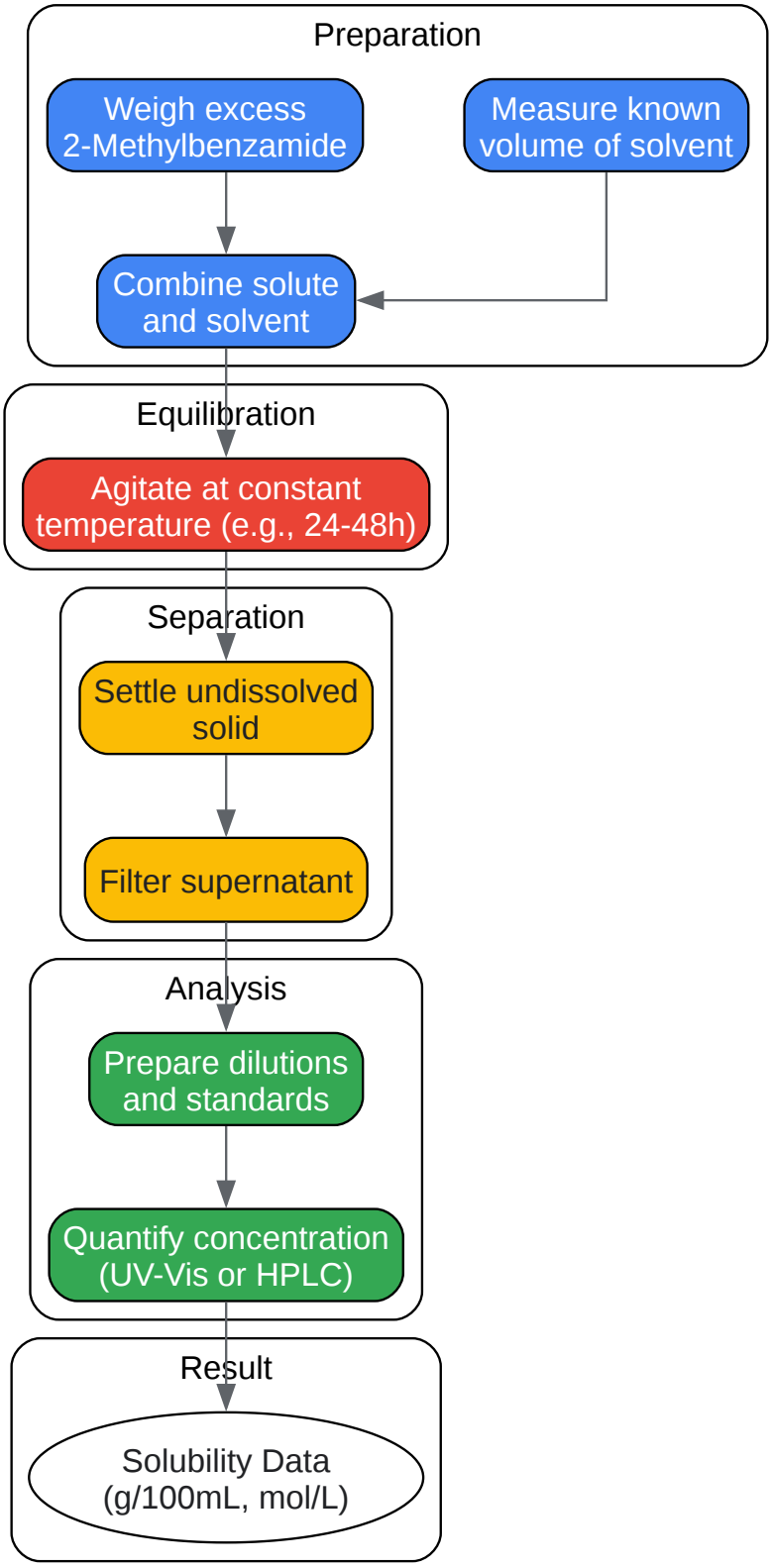
4.4. Data Presentation

The solubility can be expressed in various units, such as grams per 100 mL (g/100 mL), moles per liter (mol/L), or mole fraction.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of **2-Methylbenzamide** solubility.

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Caption: Workflow for the experimental determination of solubility.

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Conclusion

While comprehensive quantitative solubility data for **2-Methylbenzamide** remains to be fully documented in scientific literature, the available qualitative information provides a foundational understanding of its behavior in different solvents. For researchers and professionals in drug development requiring precise solubility values, the detailed experimental protocol provided in this guide offers a robust framework for generating reliable and application-specific data. The provided workflow and discussion on influencing factors aim to support the design and execution of these essential solubility studies.

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